

An In-depth Technical Guide to Isobutyrophenone

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Compound of Interest

Compound Name: *Isobutyrophenone*

Cat. No.: *B147066*

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This guide provides a comprehensive overview of the chemical and physical properties of **isobutyrophenone**, a versatile organic compound with applications in various scientific fields. It includes key data, experimental protocols for its synthesis, and a visualization of its role as a photoinitiator.

Core Properties of Isobutyrophenone

Isobutyrophenone, also known as 2-methyl-1-phenyl-1-propanone, is a colorless liquid with a characteristic sweet, floral odor.^[1] It is a ketone featuring a phenyl group attached to a carbonyl group and an isopropyl substituent.^[2] This structure influences its chemical properties and reactivity. It is soluble in organic solvents like alcohol and acetone but has limited solubility in water.^{[1][3][4]}

Quantitative Data Summary

The fundamental molecular and physical properties of **isobutyrophenone** are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₁₀ H ₁₂ O	[1][3][4][5][6][7]
Molecular Weight	148.20 g/mol	[5][7]
CAS Number	611-70-1	[4][5][6][7]
Appearance	Clear, colorless to pale yellow liquid	[1][2]
Density	0.988 g/mL at 25 °C	[6]
Boiling Point	217 °C	[6]
Flash Point	84.44 °C (184.00 °F)	[8]
Refractive Index	1.517 at 20 °C	[6]

Experimental Protocol: Synthesis of Isobutyrophenone via Friedel-Crafts Acylation

A common method for synthesizing **isobutyrophenone** is through the Friedel-Crafts acylation of benzene with isobutyryl chloride.[6] The following protocol is a generalized procedure based on established methods.

Materials:

- Benzene (in excess, to act as both reactant and solvent)
- Isobutyryl chloride
- Anhydrous aluminum chloride (AlCl₃) (catalyst)
- Hydrochloric acid (HCl), dilute aqueous solution
- Sodium bicarbonate (NaHCO₃), saturated aqueous solution
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

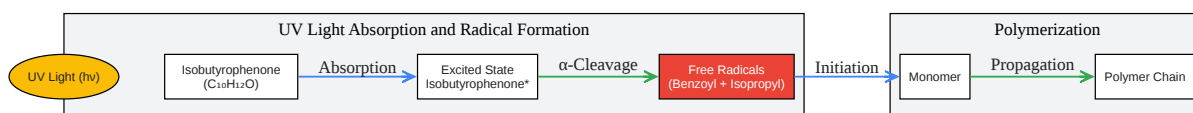
- Standard laboratory glassware for reflux, extraction, and distillation
- Heating mantle and magnetic stirrer

Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer is charged with anhydrous aluminum chloride and excess benzene. The setup should be protected from atmospheric moisture using a drying tube.
- **Addition of Acylating Agent:** Isobutyryl chloride is added dropwise from the dropping funnel to the stirred suspension of aluminum chloride in benzene. The rate of addition should be controlled to manage the exothermic reaction.
- **Reflux:** After the addition is complete, the reaction mixture is heated to reflux (approximately 80-88 °C) and maintained at this temperature for a period of 2-3 hours to ensure the reaction goes to completion.^[6]
- **Quenching:** The reaction mixture is cooled to room temperature and then carefully poured onto a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- **Workup and Extraction:** The organic layer is separated using a separatory funnel. The aqueous layer is extracted with a suitable organic solvent (e.g., diethyl ether or dichloromethane) to recover any dissolved product. The organic layers are combined.
- **Washing:** The combined organic phase is washed sequentially with dilute hydrochloric acid, water, a saturated sodium bicarbonate solution (to neutralize any remaining acid), and finally with brine.
- **Drying and Solvent Removal:** The organic layer is dried over an anhydrous drying agent like magnesium sulfate or sodium sulfate. The drying agent is removed by filtration, and the solvent is removed from the filtrate by rotary evaporation.
- **Purification:** The crude **isobutyrophenone** is purified by vacuum distillation to yield the final product.

Visualization of Isobutyrophenone as a Photoinitiator

Isobutyrophenone is utilized as a photoinitiator, particularly in UV-curable coatings and inks. [2] Upon absorption of UV light, it undergoes a photocleavage reaction to generate free radicals, which then initiate polymerization.



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Caption: Workflow of **isobutyrophenone** as a photoinitiator.

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